

# Navigating the Safe Disposal of (1R)-IDH889: A Procedural Guide

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## Compound of Interest

Compound Name:	(1R)-IDH889
CAS No.:	1429179-08-7
Cat. No.:	B10861056

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Disclaimer: The following guidelines provide a general framework for the proper disposal of the investigational compound **(1R)-IDH889**. Specific Safety Data Sheet (SDS) and official disposal protocols for **(1R)-IDH889** are not publicly available. Therefore, researchers must consult their institution's Environmental Health and Safety (EHS) department for detailed procedures and to ensure compliance with all local, state, and federal regulations. This guide is intended to supplement, not replace, institutional protocols.

**(1R)-IDH889** is an isomer of IDH889, an orally available and brain-penetrant allosteric inhibitor of isocitrate dehydrogenase 1 (IDH1), with selectivity for IDH1 R132\* mutations.[1][2] As a potent research compound, proper handling and disposal are critical to ensure personnel safety and environmental protection.

## Personal Protective Equipment (PPE) and Handling

Before beginning any disposal procedures, it is imperative to wear appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Safety goggles

- Lab coat
- Chemical-resistant gloves (e.g., nitrile)

All handling of **(1R)-IDH889**, especially in its powdered form, should be conducted in a certified chemical fume hood to prevent inhalation of aerosols.[3]

## Waste Segregation and Disposal Procedures

Proper segregation of waste at the point of generation is a critical step in the safe disposal of chemical compounds.[4][5] The following table outlines the recommended waste streams for materials contaminated with **(1R)-IDH889**.

Waste Type	Description	Recommended Container	Disposal Pathway
Bulk Chemical Waste	Unused or expired (1R)-IDH889 powder, concentrated stock solutions, and grossly contaminated materials.	Labeled, leak-proof, and chemically compatible container for hazardous chemical waste.	Collection by institutional EHS for hazardous waste incineration.
Liquid Waste	Diluted solutions of (1R)-IDH889, and the first rinse of emptied containers.	Labeled, leak-proof container for hazardous liquid waste. Do not dispose of down the drain. <sup>[6]</sup> <sup>[7]</sup>	Collection by institutional EHS.
Solid Waste (Trace Contamination)	Items with minimal residual contamination, such as empty vials, pipette tips, and contaminated gloves.	Designated hazardous solid waste container. <sup>[4]</sup>	Collection by institutional EHS.
Sharps Waste	Needles, syringes, and any other contaminated items that can puncture the skin.	Puncture-resistant, leak-proof sharps container labeled for hazardous chemical waste. <sup>[4]</sup>	Collection by institutional EHS.

## Step-by-Step Disposal Protocol

1. Bulk and Liquid Waste:
  - a. Collect all unused **(1R)-IDH889** and any solutions in a designated, properly labeled hazardous waste container.
  - b. Ensure the container is kept securely sealed when not in use.
  - c. Store the waste container in a designated satellite accumulation area.
2. Decontamination of Labware:
  - a. For empty containers of **(1R)-IDH889**, the first rinse with a suitable solvent must be collected and disposed of as hazardous liquid waste.<sup>[6]</sup>
  - b.

Subsequent rinses of glassware can typically be washed according to standard laboratory procedures, but confirm this with your institution's EHS.

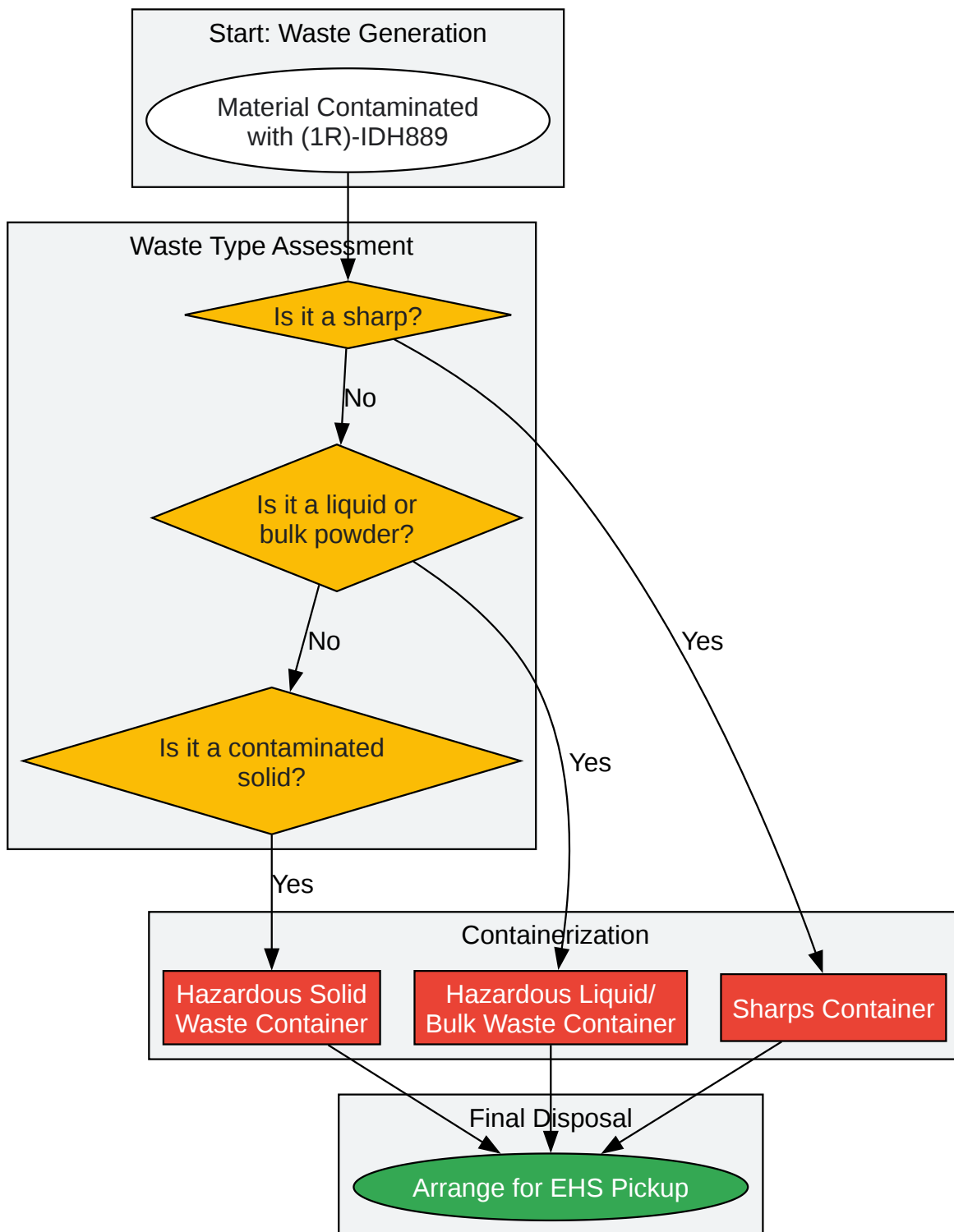
3. Solid and Sharps Waste: a. Place all non-sharp solid waste contaminated with **(1R)-IDH889** into a designated hazardous solid waste container.[4] b. Immediately dispose of all contaminated sharps in a designated, puncture-resistant sharps container to prevent injury.[4]

4. Spill Management: a. In the event of a spill, secure the area immediately. b. For a powder spill, gently cover it with absorbent paper to avoid raising dust, then wet the paper with a suitable solvent before cleaning. c. For a liquid spill, cover it with an absorbent material. d. All cleanup materials should be disposed of as hazardous solid waste.[4]

5. Final Disposal: a. When waste containers are full, arrange for pickup by your institution's EHS department. b. Ensure all waste is properly labeled and documented according to institutional and regulatory guidelines.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste contaminated with **(1R)-IDH889**.



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